Technical Safety Guide: 5-Bromo-2-chloro-3-fluorophenol

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Compound of Interest	
Compound Name:	*5-Bromo-2-chloro-3-fluorophenol*
CAS No.:	*186590-43-2*
Cat. No.:	*B1380849*

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CAS: 186590-43-2 | Formula: $C_6H_3BrClFO$ | Mol. Weight: 225.44 g/mol [1]

Executive Summary & Medicinal Chemistry Context

5-Bromo-2-chloro-3-fluorophenol is a highly specialized tri-halogenated aromatic building block used primarily in the synthesis of small molecule inhibitors and agrochemicals. Its structural value lies in the distinct reactivity profiles of its three halogen substituents:

- Bromine (C-5): A prime handle for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig) to extend the carbon skeleton.
- Chlorine (C-2) & Fluorine (C-3): Provide steric bulk and electronic modulation (lipophilicity/metabolic stability) without easily participating in standard cross-coupling conditions, allowing for chemoselective derivatization.
- Phenolic Hydroxyl (-OH): Serves as a nucleophile for etherification or esterification, or as a directing group.

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Safety Criticality: As a polyhalogenated phenol, this compound combines the systemic toxicity of phenols with the enhanced lipophilicity of halogens, potentially increasing dermal absorption rates. It must be handled as a potent contact poison and corrosive agent.

Hazard Identification & Toxicology

The following hazard profile is synthesized from GHS classifications for this specific CAS and structure-activity relationship (SAR) data for polyhalogenated phenols.

Hazard Class	GHS Category	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral/Dermal)	Category 3/4	Toxic if swallowed or in contact with skin.	Phenolic compounds uncouple oxidative phosphorylation and cause protein denaturation.
Skin Corrosion/Irritation	Category 1B/2	Causes severe skin burns/irritation.[2][3]	Keratolytic effect; destroys the stratum corneum, facilitating rapid systemic absorption.
Serious Eye Damage	Category 1	Causes serious eye damage.	Irreversible corneal opacity and scarring upon contact.
STOT - Single Exposure	Category 3	May cause respiratory irritation.[4][5][6]	Mucosal irritation from dust or sublimed vapor.

The "Silent" Hazard: Local Anesthesia

Like parent phenol, halogenated phenols can exert a local anesthetic effect on the skin. A researcher may sustain a chemical burn or significant dermal exposure without feeling immediate pain. This delays response time and increases systemic absorption risk.

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Engineering Controls & Personal Protective Equipment (PPE)

Standard laboratory attire is insufficient. The high lipophilicity of **5-Bromo-2-chloro-3-fluorophenol** requires specific barrier materials.

Hierarchy of Controls

- Primary Barrier: Chemical Fume Hood (Face velocity: 0.5 m/s). All weighing and solvation must occur here.
- Secondary Barrier: Glove Box (Recommended for handling >5g quantities or fine powder).

PPE Selection Matrix

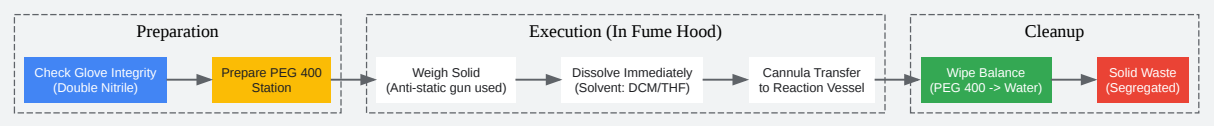
PPE Item	Specification	Scientific Rationale
Hand Protection (Solid)	Double Nitrile (min 0.11 mm)	Sufficient for transient contact with solids. Change immediately upon contamination.
Hand Protection (Solution)	Silver Shield (Laminate) or Neoprene	Phenols permeate standard nitrile rubber rapidly (<15 mins). Laminate offers >4h breakthrough time.
Eye Protection	Chemical Goggles + Face Shield	Safety glasses do not protect against sublimed vapors or splashes affecting the face/neck.
Body Protection	Tyvek® Lab Coat or Apron	Standard cotton coats absorb phenols, holding the toxin against the skin.

Operational Protocol: Safe Handling & Synthesis

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This Standard Operating Procedure (SOP) ensures containment during the critical "weighing and solvation" phase.

Diagram 1: Safe Handling Workflow



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Caption: Workflow for handling halogenated phenols, emphasizing immediate dissolution to reduce dust hazard.

Step-by-Step Methodology

- Pre-Work Setup:
  - Place a "Phenol Decontamination Kit" (PEG 300/400 and gauze) explicitly next to the balance before opening the vial.
  - Ensure the fume hood sash is at the lowest working position.
- Weighing:
  - Halogenated phenols can be static. Use an anti-static gun if the powder is flighty.
  - Weigh into a tared vial, not onto weighing paper (reduces transfer steps).
- Solvation:
  - Add solvent (e.g., Dichloromethane, THF) directly to the weighing vial to trap dust.
  - Caution: Halogenated phenols are acidic (pKa ~6-8). Avoid dissolving in basic solvents (e.g., Pyridine) unless the exotherm is calculated, as deprotonation is rapid.

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- Reaction Monitoring:
  - When sampling for TLC/LCMS, assume the syringe needle is contaminated. Wipe with a PEG-soaked tissue before disposal.

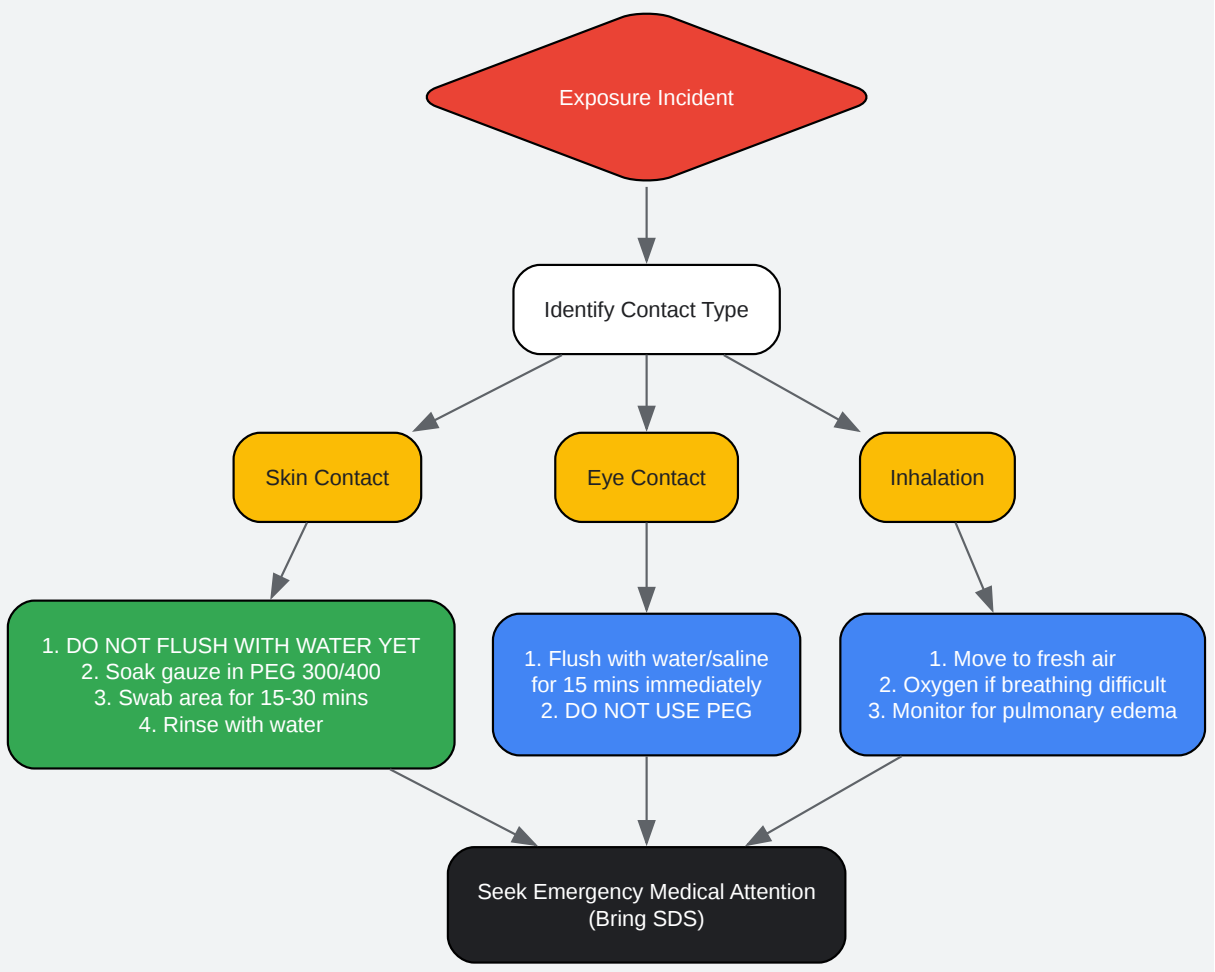
Emergency Response: The PEG Protocol

Water is not the primary first aid for phenol exposures.[3] Phenols are hydrophobic; water can bead up or spread the chemical over a larger surface area without effectively extracting it from the skin pores.

Polyethylene Glycol (PEG 300 or 400) is the required decontamination agent.[3][7][8] It acts as a solvent sink, solubilizing the phenol and drawing it out of the skin.

Diagram 2: Exposure Response Decision Tree

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Caption: Decision tree prioritizing PEG decontamination for skin vs. water irrigation for eyes.

Critical First Aid Steps

- Skin: Immediately wipe off excess solid. Apply PEG 300/400 liberally to the area. Rub gently. Change swabs frequently. Continue for at least 15 minutes or until the odor disappears. Then wash with soap and water.[4][5][9][10]
- Eyes: Do NOT use PEG (it is damaging to corneal tissue). Flush with isotonic saline or water for 15 minutes.

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- Inhalation: Pulmonary edema may be delayed up to 24 hours. Medical observation is mandatory even if the victim feels fine.

Storage & Waste Disposal

- Storage: Store in a tightly closed container under an inert atmosphere (Nitrogen/Argon) at 2-8°C. Halogenated phenols can darken (oxidize) upon light exposure; use amber vials.
- Incompatibilities: Strong oxidizers, acid chlorides, and acid anhydrides.[11]
- Disposal:
  - Liquid Waste: Collect in "Halogenated Organic" waste streams.
  - Solid Waste: Contaminated gloves and paper towels must be double-bagged and labeled as "Toxic Solid Waste" (not general trash).
  - Quenching: For small spills, treat with dilute NaOH to form the water-soluble phenoxide salt, then absorb with vermiculite.

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